

3-Bromo-1-methylpyrrolidine structural information and IUPAC name

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Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidine

Cat. No.: B177663

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3-Bromo-1-methylpyrrolidine: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the structural information, physicochemical properties, and a synthetic protocol for **3-Bromo-1-methylpyrrolidine**, a key intermediate in pharmaceutical and chemical synthesis.

Core Structural and Physical Data

3-Bromo-1-methylpyrrolidine is a substituted pyrrolidine with the CAS Number 10603-45-9.

[1] Its fundamental properties are summarized in the table below, providing a ready reference for laboratory and research applications.

Identifier	Value	Source
IUPAC Name	3-bromo-1-methylpyrrolidine	
Molecular Formula	C5H10BrN	[1] [2]
Molecular Weight	164.04 g/mol	[1] [2]
Canonical SMILES	CN1CCC(Br)C1	[2]
InChI Key	ZHUYTHOKJZSZQJ- UHFFFAOYSA-N	[2]
Appearance	Yellow to brown liquid	[1]
Boiling Point	153-159 °C	[1] [2]
Density	1.361 g/mL at 25 °C	[1] [2]
Refractive Index	1.491	[1] [2]

Synthesis Protocol

A documented method for the synthesis of **3-Bromo-1-methylpyrrolidine** involves the bromination of 3-hydroxy-1-methylpyrrolidine.[\[3\]](#) This approach offers an improvement over methods that may require more stringent reaction conditions.[\[3\]](#)

Reaction Scheme:

Experimental Procedure (Illustrative):

The synthesis is achieved by reacting 3-hydroxy-1-methylpyrrolidine with phosphorus tribromide (PBr₃).[\[3\]](#) The reaction can be performed under normal pressure.[\[3\]](#) While the patent suggests using benzene or n-hexane as a solvent, the choice of an appropriate inert solvent is crucial.[\[3\]](#)

A typical procedure would involve the slow addition of phosphorus tribromide to a cooled solution of 3-hydroxy-1-methylpyrrolidine in an anhydrous, inert solvent. After the addition is complete, the reaction mixture is typically stirred at room temperature or gently heated to drive the reaction to completion. The workup procedure would involve quenching the excess PBr₃,

followed by extraction and purification of the crude product, likely through distillation under reduced pressure, to yield **3-Bromo-1-methylpyrrolidine**.

Spectroscopic Data

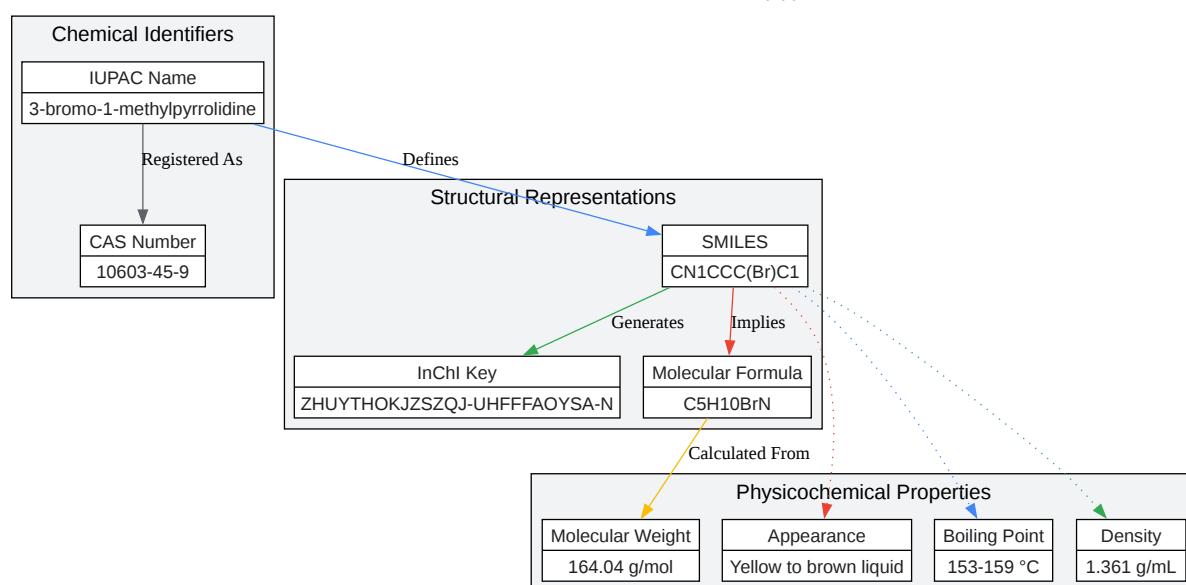
Spectroscopic data is essential for the structural confirmation of **3-Bromo-1-methylpyrrolidine**.

- ^1H NMR: Proton NMR data is available for this compound.[\[4\]](#) The spectrum is expected to show characteristic signals for the methyl group protons, as well as the protons on the pyrrolidine ring, with splitting patterns and chemical shifts influenced by the bromine atom and the nitrogen.
- ^{13}C NMR: Carbon-13 NMR spectra are also available and provide confirmation of the carbon skeleton.[\[5\]](#)

Logical Relationship of Molecular Identifiers

The following diagram illustrates the interconnectedness of the various structural identifiers and properties of **3-Bromo-1-methylpyrrolidine**.

Structural Information Flow for 3-Bromo-1-methylpyrrolidine

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